

Physical and chemical properties of Ethyl 2-hydroxyisobutyrate

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Compound of Interest

Compound Name: Ethyl 2-hydroxyisobutyrate

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An In-depth Technical Guide to Ethyl 2-hydroxyisobutyrate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of **Ethyl 2-hydroxyisobutyrate**, a key organic compound with applications in various scientific fields, including pharmaceuticals and materials science.^[1] This document details its characteristics, synthesis, and safety protocols to support its effective and safe use in research and development.

Chemical Identity and Physical Properties

Ethyl 2-hydroxyisobutyrate, also known as ethyl 2-hydroxy-2-methylpropanoate, is a clear, colorless liquid.^{[1][2]} It is recognized for its role as a solvent for nitrocellulose and cellulose acetate and as an intermediate in organic synthesis.^[1]

Table 1: Physical and Chemical Properties of **Ethyl 2-hydroxyisobutyrate**

Property	Value	Source(s)
Molecular Formula	C ₆ H ₁₂ O ₃	[2][3][4]
Molecular Weight	132.16 g/mol	[2][3]
CAS Number	80-55-7	[2][5]
Appearance	Colorless to Almost Colorless Clear Liquid	[1][2]
Boiling Point	149-150 °C	[1][3]
Melting Point	78 °C	[1]
Density	0.965 - 0.98 g/mL at 25 °C	[1][3]
Refractive Index (n _{20/D})	1.408	[1][3]
Flash Point	41-44 °C (111-112 °F)	[1][3]
Purity	>98.0% (GC)	

Spectroscopic Data

Spectroscopic analysis is crucial for the verification and characterization of **Ethyl 2-hydroxyisobutyrate**. The following tables summarize its key spectral data.

Table 2: ¹H NMR Spectroscopic Data (300MHz, CDCl₃)[2]

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
1.26	Triplet (t)	3H	-OCH ₂ CH ₃
1.39	Singlet (s)	6H	-C(CH ₃) ₂ OH
3.16	Broad Singlet (bs)	1H	-OH
4.19	Quartet (q)	2H	-OCH ₂ CH ₃

Table 3: ¹³C NMR Spectroscopic Data (75MHz, CDCl₃)[2]

Chemical Shift (δ) ppm	Assignment
14.2	-OCH ₂ CH ₃
27.2	-C(CH ₃) ₂ OH
61.8	-OCH ₂ CH ₃
72.0	-C(CH ₃) ₂ OH
177.5	C=O

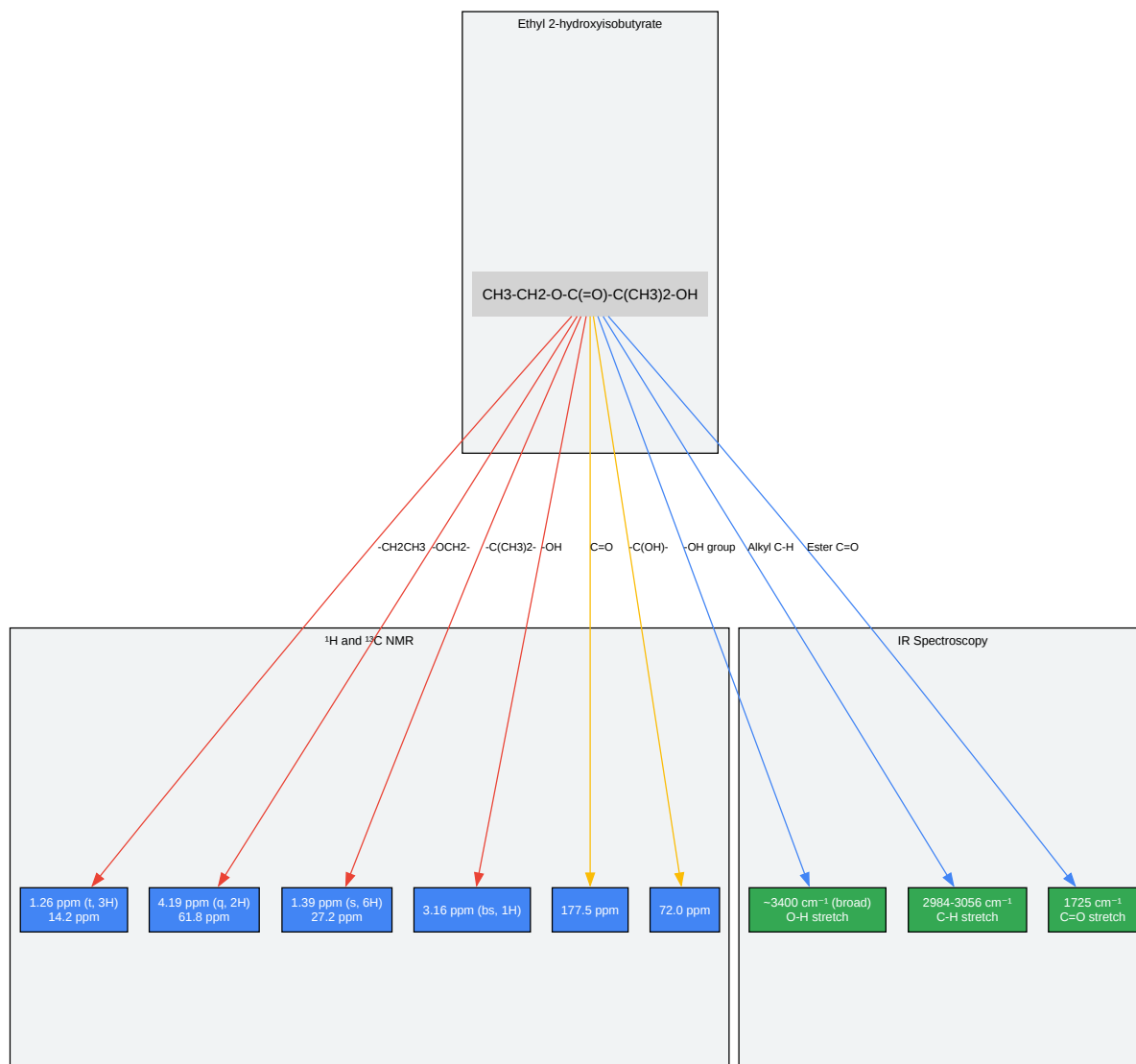
Table 4: Infrared (IR) Spectroscopic Data (neat)[\[2\]](#)

Wavenumber (cm ⁻¹)	Assignment
3056	C-H stretch (sp ³)
2984	C-H stretch (sp ³)
1725	C=O stretch (ester)
1264	C-O stretch
1181	C-O stretch

Table 5: Mass Spectrometry Data

m/z	Assignment
155.1	[M+Na] ⁺

Diagram 1: Key Spectroscopic Correlations for **Ethyl 2-hydroxyisobutyrate**



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Caption: Correlation of functional groups in **Ethyl 2-hydroxyisobutyrate** with their NMR and IR signals.

Chemical Reactivity and Stability

Ethyl 2-hydroxyisobutyrate is stable under normal conditions.^[5] It is a flammable liquid and vapor.^[5] Incompatible materials include strong oxidizing agents and strong bases.^[5] Hazardous decomposition products include carbon monoxide and carbon dioxide.^[5]

Experimental Protocol: Synthesis of Ethyl 2-hydroxyisobutyrate

The following protocol describes the synthesis of **Ethyl 2-hydroxyisobutyrate** via Fischer esterification of 2-hydroxyisobutyric acid with ethanol.^[2]

Materials:

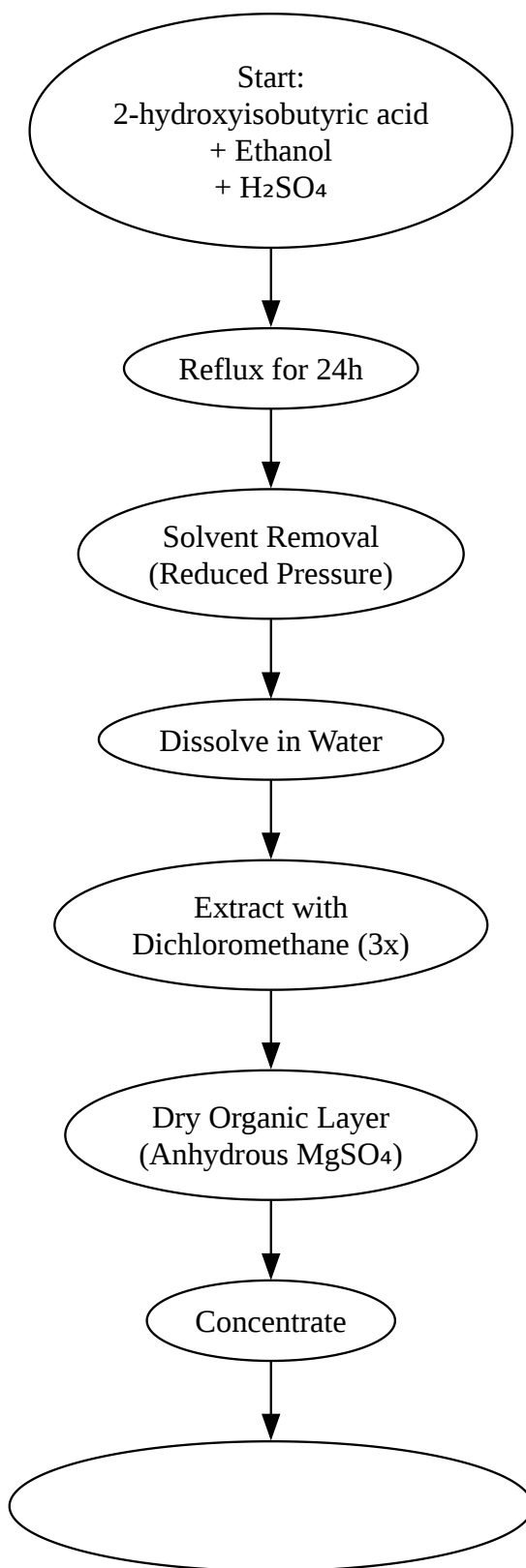
- 2-hydroxyisobutyric acid (5.0g, 48mmol)
- Ethanol (100mL)
- Concentrated sulfuric acid (130μL, 2.4mmol)
- Dichloromethane
- Anhydrous magnesium sulfate
- Water

Equipment:

- Round-bottom flask
- Reflux condenser
- Heating mantle
- Separatory funnel
- Rotary evaporator

Procedure:

- To a solution of 2-hydroxyisobutyric acid in ethanol in a round-bottom flask, add concentrated sulfuric acid.
- Heat the mixture at reflux for 24 hours.
- After cooling, remove the solvent under reduced pressure using a rotary evaporator.
- Dissolve the residue in water.
- Extract the aqueous solution with dichloromethane (3 x 50mL).
- Combine the organic layers and dry over anhydrous magnesium sulfate.
- Filter and concentrate the solution to obtain the final product.



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